

Spectroscopic Profiling of 4-Ethoxyphenyl 4-ethoxybenzoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethoxyphenyl 4-ethoxybenzoate

CAS No.: 53146-73-9

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This technical guide provides a comprehensive analysis of the spectroscopic data for **4-ethoxyphenyl 4-ethoxybenzoate**, a liquid crystalline substance of interest in materials science and drug development. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into the structural elucidation of this molecule through Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) techniques.

Introduction: The Significance of 4-Ethoxyphenyl 4-ethoxybenzoate

4-Ethoxyphenyl 4-ethoxybenzoate belongs to the class of benzoate esters, many of which exhibit liquid crystalline properties. The arrangement of the two ethoxy-substituted phenyl rings connected by an ester linkage imparts the potential for mesophase formation, making it a subject of interest for applications in displays, sensors, and drug delivery systems. A thorough understanding of its molecular structure is paramount for predicting its physicochemical

properties and designing novel applications. Spectroscopic analysis serves as the cornerstone for this structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the carbon-hydrogen framework of a molecule. For **4-ethoxyphenyl 4-ethoxybenzoate**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each atom, confirming the connectivity and substitution patterns of the aromatic rings.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-resolution NMR spectra is crucial for accurate data interpretation.

Instrumentation:

- A 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.

Sample Preparation:

- Dissolve approximately 5-10 mg of **4-ethoxyphenyl 4-ethoxybenzoate** in 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment (zg30).
- Number of Scans: 16-32 (signal-to-noise dependent).
- Spectral Width: -2 to 12 ppm.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse program (zgpg30).
- Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C).
- Spectral Width: 0 to 200 ppm.
- Relaxation Delay: 2-5 seconds.

Predicted ^1H NMR Spectral Data and Interpretation

While a publicly available experimental spectrum for **4-ethoxyphenyl 4-ethoxybenzoate** is not readily found, a predicted spectrum can be constructed based on the analysis of similar structures, such as ethyl 4-ethoxybenzoate and 4-ethoxyphenyl 4-hydroxybenzoate^{[1][2]}.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.10	Doublet (d)	2H	Aromatic protons (H-2', H-6') ortho to the ester carbonyl
~7.15	Doublet (d)	2H	Aromatic protons (H-3', H-5') para to the ester carbonyl
~7.05	Doublet (d)	2H	Aromatic protons (H-2, H-6) ortho to the ether oxygen
~6.90	Doublet (d)	2H	Aromatic protons (H-3, H-5) para to the ether oxygen
~4.10	Quartet (q)	2H	-O-CH ₂ -CH ₃ (on the benzoate ring)
~4.05	Quartet (q)	2H	-O-CH ₂ -CH ₃ (on the phenyl ring)
~1.45	Triplet (t)	3H	-O-CH ₂ -CH ₃ (on the benzoate ring)
~1.40	Triplet (t)	3H	-O-CH ₂ -CH ₃ (on the phenyl ring)

Interpretation: The downfield signals around 8.10 ppm are characteristic of aromatic protons deshielded by the adjacent electron-withdrawing carbonyl group of the ester. The upfield aromatic signals are attributed to the protons on the ethoxy-substituted phenyl ring. The two distinct sets of quartet and triplet signals for the ethoxy groups arise from their slightly different chemical environments.

Predicted ¹³C NMR Spectral Data and Interpretation

Similarly, the ^{13}C NMR spectrum can be predicted by analyzing the spectra of related compounds[1][2].

Chemical Shift (δ , ppm)	Assignment
~165	C=O (Ester carbonyl)
~162	C-4' (Aromatic carbon attached to the ethoxy group on the benzoate ring)
~158	C-4 (Aromatic carbon attached to the ether oxygen on the phenyl ring)
~144	C-1 (Aromatic carbon attached to the ester oxygen)
~132	C-2', C-6' (Aromatic carbons ortho to the carbonyl)
~122	C-1' (Aromatic carbon attached to the carbonyl)
~121	C-2, C-6 (Aromatic carbons ortho to the ether oxygen)
~115	C-3', C-5' (Aromatic carbons meta to the carbonyl)
~114	C-3, C-5 (Aromatic carbons meta to the ether oxygen)
~64	-O-CH ₂ -CH ₃ (both ethoxy groups)
~15	-O-CH ₂ -CH ₃ (both ethoxy groups)

Interpretation: The carbonyl carbon of the ester appears at a characteristic downfield shift of around 165 ppm. The aromatic carbons attached to oxygen atoms are also significantly deshielded. The remaining aromatic signals fall within the expected range. The two ethoxy groups are predicted to have very similar, if not identical, chemical shifts for their corresponding carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: IR Data Acquisition

Instrumentation:

- Fourier-Transform Infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of **4-ethoxyphenyl 4-ethoxybenzoate** with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar.
- Press the mixture into a thin, transparent pellet using a hydraulic press.
- Place the pellet in the sample holder of the FTIR spectrometer.

Predicted IR Spectral Data and Interpretation

Based on the known absorption frequencies of functional groups found in similar molecules like 4-ethoxyphenyl 4-[(methoxycarbonyl)oxy]benzoate, the following IR absorptions are expected for **4-ethoxyphenyl 4-ethoxybenzoate**^[3]:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3070-3030	Medium	C-H stretching (aromatic)
~2980-2850	Medium-Strong	C-H stretching (aliphatic, from ethoxy groups)[3]
~1730-1715	Strong	C=O stretching (ester carbonyl)[3]
~1605, ~1510, ~1475	Medium-Strong	C=C stretching (aromatic ring) [3]
~1250-1200	Strong	C-O stretching (aryl ether and ester)[3]
~1170-1020	Strong	C-O stretching (alkyl ether)
~840	Strong	C-H out-of-plane bending (para-disubstituted aromatic rings)

Interpretation: The most prominent peak in the IR spectrum is expected to be the strong C=O stretch of the ester group. The presence of both aromatic and aliphatic C-H stretches, along with the characteristic C-O stretching bands, would confirm the key functional groups of the molecule. The strong absorption around 840 cm⁻¹ is a clear indicator of the 1,4-disubstitution pattern on both phenyl rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Experimental Protocol: MS Data Acquisition

Instrumentation:

- A mass spectrometer with an Electron Ionization (EI) source.

Sample Introduction:

- Direct insertion probe or via Gas Chromatography (GC-MS).

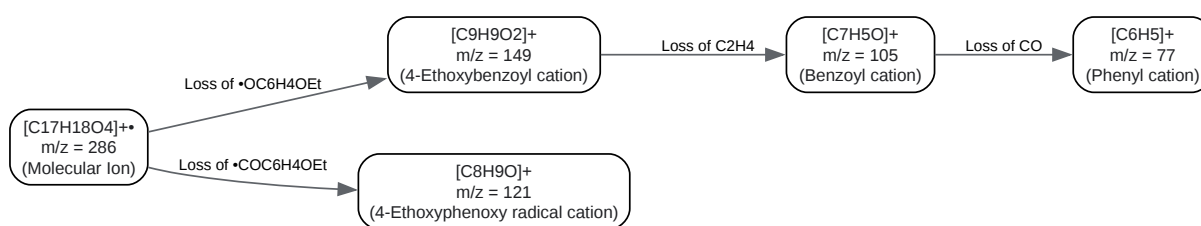
EI-MS Parameters:

- Ionization Energy: 70 eV.
- Mass Range: m/z 40-500.

Predicted Mass Spectrum and Fragmentation Analysis

The predicted molecular weight of **4-ethoxyphenyl 4-ethoxybenzoate** ($C_{17}H_{18}O_4$) is 286.12 g/mol. The EI mass spectrum is expected to show a molecular ion peak ($[M]^+$) at m/z = 286.

Predicted Fragmentation Pathway:



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Sources

- 1. 4-Ethoxyphenyl 4-hydroxybenzoate | $C_{15}H_{14}O_4$ | CID 289817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl 4-ethoxybenzoate | $C_{11}H_{14}O_3$ | CID 90232 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Ethoxyphenyl 4-[(methoxycarbonyl)oxy]benzoate - PMC [pmc.ncbi.nlm.nih.gov]

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